

# An In-depth Technical Guide to the Physical Properties of o-Cyanobenzaldehyde

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## Compound of Interest

Compound Name: 2-Cyanobenzaldehyde

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This technical guide provides a comprehensive overview of the core physical properties of o-cyanobenzaldehyde (also known as **2-cyanobenzaldehyde** or 2-formylbenzonitrile). The information is curated for professionals in research and development, with a focus on presenting clear, quantitative data and detailed experimental methodologies.

## Core Physical and Chemical Properties

o-Cyanobenzaldehyde is an aromatic organic compound containing both a nitrile and an aldehyde functional group. Its chemical structure and properties make it a valuable intermediate in various synthetic applications, including the synthesis of isoindolinones and other heterocyclic compounds.[\[1\]](#)

## Quantitative Data Summary

The key physical properties of o-cyanobenzaldehyde are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO	[1][2]
Molecular Weight	131.13 g/mol	[2][3]
CAS Number	7468-67-9	[3][4]
Appearance	White to orange to beige powder, crystals, and/or chunks	[4]
Melting Point	103-105 °C (lit.)	[3][4][5]
Boiling Point (Predicted)	284.9 ± 23.0 °C	[4]
Density (Predicted)	1.15 ± 0.1 g/cm <sup>3</sup>	[4]
Solubility	Slightly soluble in DMSO (with sonication) and Chloroform.	[4]
InChI Key	QVTPWONEVZJCCS-UHFFFAOYSA-N	[5][6]
SMILES	O=Cc1ccccc1C#N	[5]

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of o-cyanobenzaldehyde.

### <sup>1</sup>H NMR Spectral Data

The proton NMR spectrum provides information about the hydrogen atoms in the molecule.

Assignment	Chemical Shift (ppm)
Aldehydic Proton	~10.34
Aromatic Protons	~7.79 - 8.07
Note: The exact chemical shifts can vary depending on the solvent and instrument used.	

## IR Spectral Data

The infrared spectrum reveals the presence of key functional groups.

Functional Group	Wavenumber (cm <sup>-1</sup> )
C≡N (Nitrile)	~2220 - 2260
C=O (Aldehyde)	~1680 - 1715
C-H (Aromatic)	~3000 - 3100
C-H (Aldehyde)	~2720 - 2820

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a solid organic compound like o-cyanobenzaldehyde.

### Melting Point Determination

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

Methodology:

- Sample Preparation: A small amount of finely powdered o-cyanobenzaldehyde is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[6]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[2] This assembly is then placed in a heating bath (e.g., a

Thiele tube with mineral oil or an aluminum block).[6]

- Heating: The apparatus is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the expected melting point is approached.
- Observation: The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire sample becomes a clear liquid ( $T_2$ ) are recorded.[6]
- Reporting: The melting point is reported as the range  $T_1 - T_2$ . A sharp melting range (0.5-1.0 °C) is indicative of a pure compound.

## Solubility Determination

Objective: To qualitatively assess the solubility of o-cyanobenzaldehyde in various solvents.

Methodology:

- Sample Preparation: A small, measured amount of o-cyanobenzaldehyde (e.g., 25 mg) is placed into a series of clean, dry test tubes.[7]
- Solvent Addition: A measured volume of the desired solvent (e.g., 0.75 mL of water, DMSO, chloroform) is added to each test tube in portions.[7]
- Mixing: After each addition, the test tube is vigorously shaken or sonicated to facilitate dissolution.[4][7]
- Observation: The mixture is observed to determine if the solid has completely dissolved. The compound is classified as soluble, slightly soluble, or insoluble based on visual inspection.
- Reporting: The solubility is reported for each solvent tested. For o-cyanobenzaldehyde, it is noted as slightly soluble in DMSO and chloroform.[4]

## <sup>1</sup>H NMR Spectroscopy

Objective: To obtain a proton nuclear magnetic resonance spectrum for structural elucidation.

Methodology:

- Sample Preparation: A small amount of o-cyanobenzaldehyde (typically 2-5 mg) is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube. A reference standard, such as tetramethylsilane (TMS), is often added.
- Instrument Setup: The NMR tube is placed in the spectrometer's probe. The instrument is tuned and the magnetic field is shimmed to ensure homogeneity.
- Data Acquisition: A series of radiofrequency pulses are applied to the sample, and the resulting free induction decay (FID) signal is recorded.
- Data Processing: The FID is Fourier transformed to produce the NMR spectrum. The spectrum is then phased, baseline corrected, and referenced to the TMS signal (0 ppm).
- Analysis: The chemical shifts, integration (peak areas), and splitting patterns (multiplicity) of the signals are analyzed to assign the protons to their respective positions in the molecular structure.[8]

## FT-IR Spectroscopy

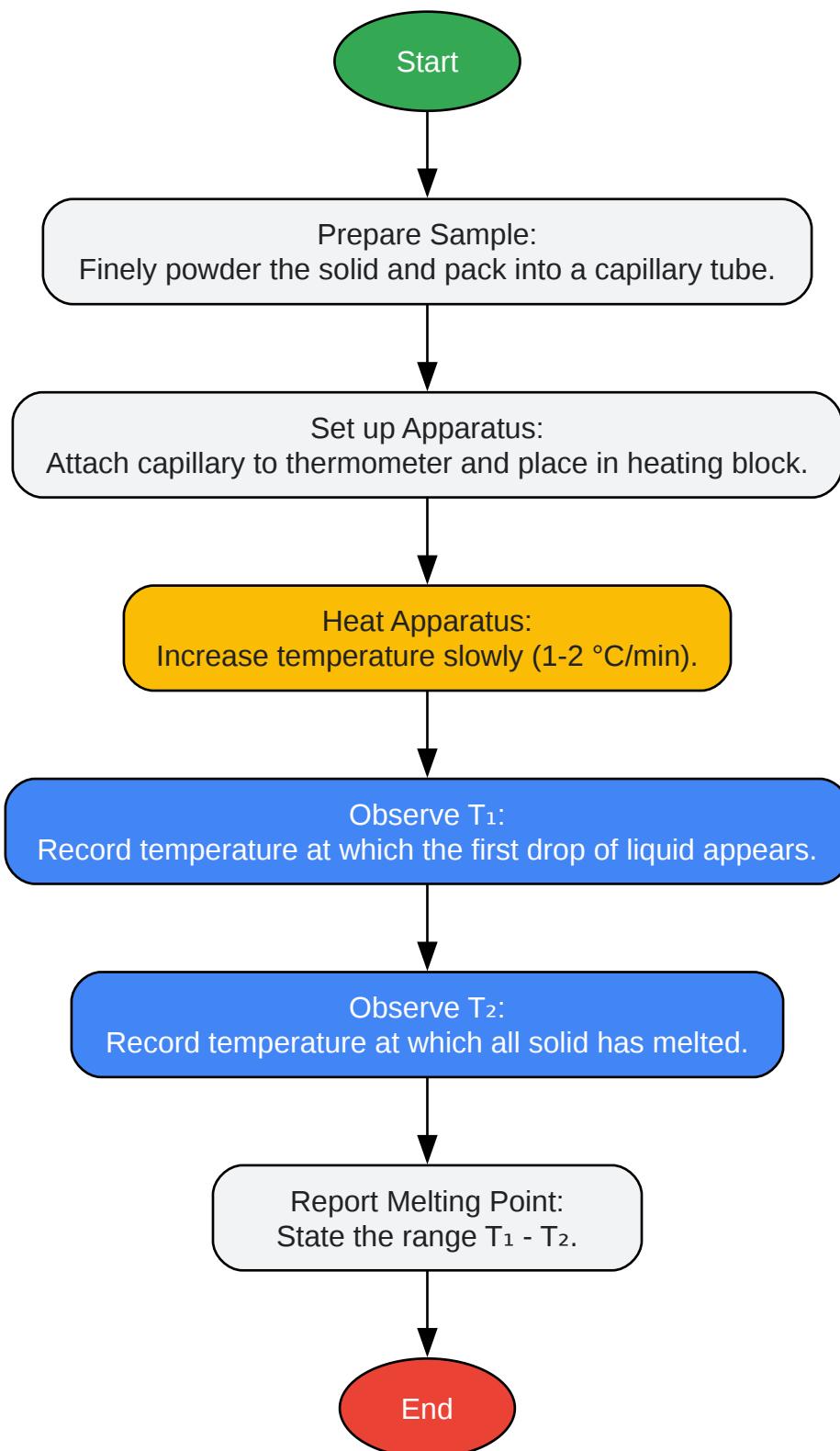
Objective: To obtain an infrared spectrum to identify the functional groups present in the molecule.

Methodology (Thin Solid Film):

- Sample Preparation: A small amount of o-cyanobenzaldehyde is dissolved in a volatile solvent (e.g., methylene chloride or acetone).[4]
- Film Deposition: A drop of the solution is placed onto a salt plate (e.g., NaCl or KBr). The solvent is allowed to evaporate, leaving a thin film of the solid compound on the plate.[4]
- Data Acquisition: The salt plate is placed in the sample holder of the FT-IR spectrometer. The infrared spectrum is then recorded.
- Analysis: The positions and shapes of the absorption bands in the spectrum are correlated with the characteristic vibrational frequencies of the functional groups (e.g., C≡N, C=O) present in o-cyanobenzaldehyde.

## Mandatory Visualization

The following diagram illustrates a typical workflow for the experimental determination of a melting point, a fundamental physical property for a solid compound like o-cyanobenzaldehyde.

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Workflow for Melting Point Determination

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